An In-depth Technical Guide to Dodecanedihydrazide: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*Dodecanedihydrazide*
CAS No.:	*4080-98-2*
Cat. No.:	*B1346009*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dodecanedihydrazide, a long-chain aliphatic dihydrazide, is a versatile molecule with significant applications in polymer chemistry and potential in the development of advanced drug delivery systems. Its unique structure, featuring a twelve-carbon hydrophobic backbone and two terminal reactive hydrazide groups, imparts a range of desirable properties, including the ability to act as a latent curing agent and a crosslinker. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and key applications of **Dodecanedihydrazide**, with a focus on its role in epoxy resin curing and its emerging potential in the pharmaceutical field. Detailed experimental protocols, spectral analyses, and mechanistic diagrams are presented to facilitate a deeper understanding and practical application of this compound.

Chemical Structure and Identification

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Dodecanedihydrazide, systematically named dodecanedioic acid dihydrazide, is a symmetrical molecule characterized by a C12 alkyl chain flanked by two hydrazide functional groups (-$CONHNH_2$).

Table 1: Chemical Identification of **Dodecanedihydrazide**

Identifier	Value
IUPAC Name	dodecanedihydrazide
Synonyms	Dodecanedioic acid, 1,12-dihydrazide; DDH
CAS Number	4080-98-2
Molecular Formula	$C_{12}H_{26}N_4O_2$
Molecular Weight	258.36 g/mol [1]
InChI Key	GRGBENNNGZARRZ-UHFFFAOYSA-N
Canonical SMILES	C(CCCCCC(=O)NN)CCCCC(=O)NN

Physicochemical Properties

Dodecanedihydrazide is typically an off-white crystalline powder with a high melting point, a characteristic that contributes to its latency in certain applications. The long aliphatic chain renders it hydrophobic, while the hydrazide groups are polar and capable of hydrogen bonding.

Table 2: Physicochemical Properties of **Dodecanedihydrazide**

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Property	Value
Physical State	Solid, powder to crystal
Color	White to off-white
Melting Point	190 °C[1]
Boiling Point (Predicted)	519.3 ± 23.0 °C
Density (Predicted)	1.050 ± 0.06 g/cm³
pKa (Predicted)	12.98 ± 0.35

Synthesis of **Dodecanedihydrazide**

The most common method for synthesizing **Dodecanedihydrazide** is through the reaction of a dodecanedioic acid derivative, such as dodecanedioyl dichloride or a dodecanedioic acid ester, with hydrazine hydrate.

General Experimental Protocol for Synthesis

This protocol describes a typical laboratory-scale synthesis of **Dodecanedihydrazide** from dodecanedioic acid and hydrazine hydrate.

Materials:

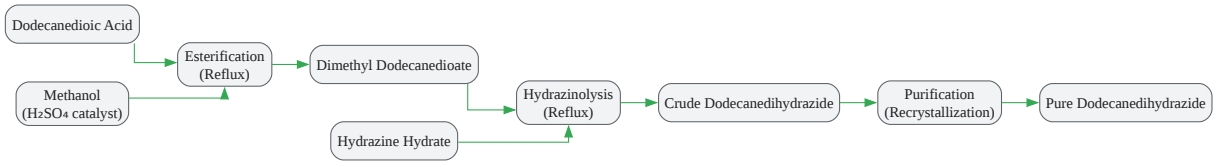
- Dodecanedioic acid
- Hydrazine hydrate (80% solution in water)
- Methanol
- Sulfuric acid (concentrated, as catalyst)

Procedure:

- Esterification: A solution of dodecanedioic acid in methanol containing a catalytic amount of sulfuric acid is heated to reflux. The reaction progress is monitored by techniques such as thin-layer chromatography (TLC).

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- Solvent Removal: Upon completion of the esterification, the excess methanol is removed under reduced pressure.
- Hydrazinolysis: The resulting crude dimethyl dodecanedioate is dissolved in a suitable solvent, and hydrazine hydrate is added. The mixture is then heated to reflux.
- Precipitation and Filtration: As the reaction proceeds, **Dodecanedihydrazide** precipitates out of the solution. After cooling to room temperature, the solid product is collected by vacuum filtration.
- Purification: The crude product is washed with cold methanol to remove unreacted starting materials and byproducts. Further purification can be achieved by recrystallization from a suitable solvent system, such as an ethanol/water mixture.
- Drying: The purified **Dodecanedihydrazide** is dried in a vacuum oven to a constant weight.



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Figure 1: General workflow for the synthesis of **Dodecanedihydrazide**.

Spectral Characterization

The structure of **Dodecanedihydrazide** can be confirmed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR: The proton NMR spectrum of **Dodecanedihydrazide** is expected to show characteristic signals for the methylene protons of the alkyl chain and the protons of the

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hydrazide groups. The methylene protons adjacent to the carbonyl groups will appear at a different chemical shift compared to the other methylene protons in the chain.

^{13}C NMR: The carbon NMR spectrum provides information about the carbon skeleton.

Table 3: Predicted ^{13}C NMR Spectral Data for **Dodecanedihydrazide**

Chemical Shift (ppm)	Assignment
~175	C=O (Carbonyl)
~35	-CH_2-C=O
~29	-CH_2- (internal)
~25	-CH_2-

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **Dodecanedihydrazide** exhibits characteristic absorption bands for the functional groups present in the molecule.

Table 4: Key FTIR Absorption Bands for **Dodecanedihydrazide**

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3300-3400	N-H stretching	-NH_2
2850-2950	C-H stretching	-CH_2-
~1640	C=O stretching (Amide I)	-C=O
~1540	N-H bending (Amide II)	-NH-
~1465	C-H bending	-CH_2-

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **Dodecanedihydrazide** would likely show a molecular ion peak (M^+) at m/z 258. The fragmentation pattern would be characterized by the

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loss of neutral fragments such as water, ammonia, and cleavage of the alkyl chain.

Thermal Properties

Thermal analysis techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are crucial for understanding the thermal behavior of **Dodecanedihydrazide**, particularly for its application as a latent curing agent.

- DSC: A DSC thermogram would show a sharp endothermic peak corresponding to the melting point of the compound at approximately 190 °C. This high melting point is indicative of its thermal stability at lower temperatures.
- TGA: A TGA curve would demonstrate the thermal stability of **Dodecanedihydrazide** up to its decomposition temperature. Significant weight loss would be observed at temperatures above the melting point, corresponding to the decomposition of the molecule.

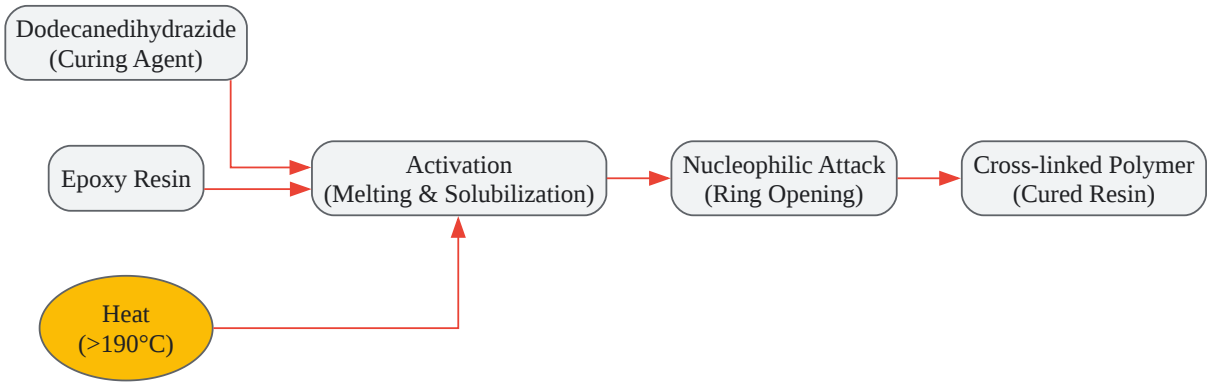
Applications

Latent Curing Agent for Epoxy Resins

A primary application of **Dodecanedihydrazide** is as a latent curing agent for epoxy resins, particularly in powder coatings and adhesives. Its latency is attributed to its high melting point and insolubility in the resin at ambient temperatures. Upon heating, it melts and reacts with the epoxy groups, initiating the cross-linking process.

The curing mechanism involves the nucleophilic attack of the nitrogen atoms of the hydrazide groups on the carbon atoms of the epoxy ring, leading to ring-opening and the formation of a stable cross-linked network. The long aliphatic chain of **Dodecanedihydrazide** can impart increased flexibility and impact resistance to the cured epoxy resin.

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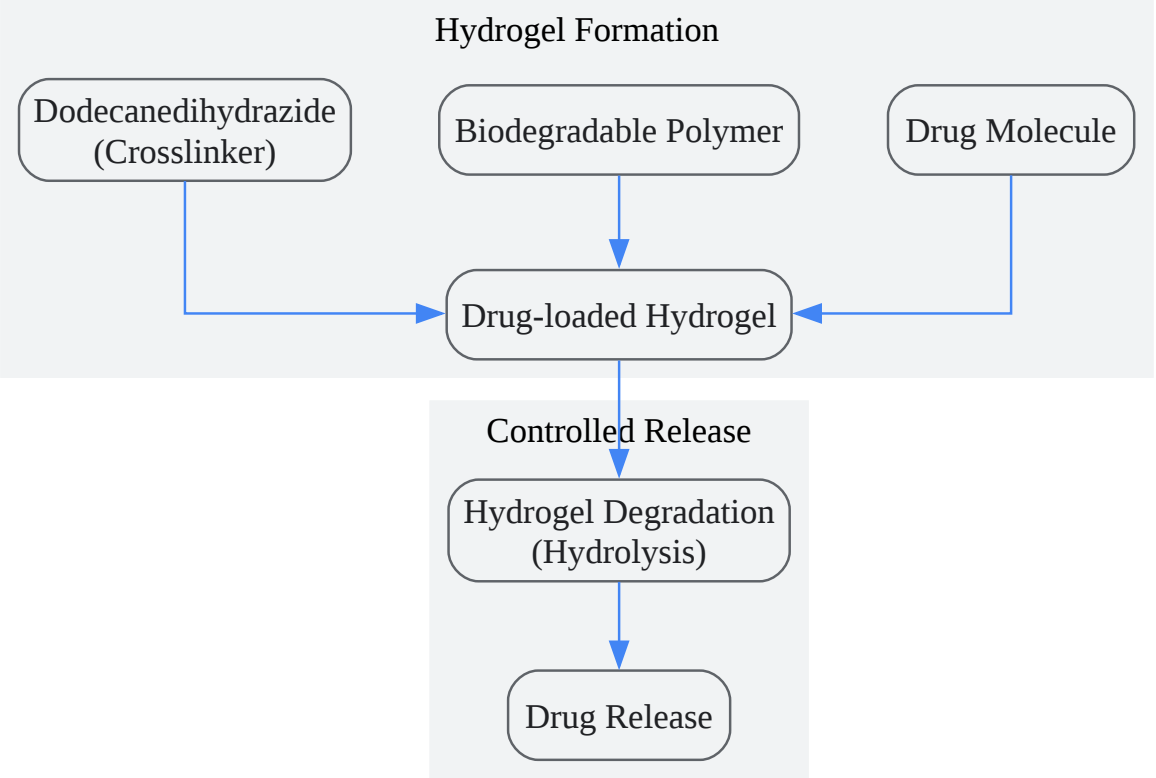
Figure 2: Logical relationship of **Dodecanedihydrazide** as a latent curing agent for epoxy resins.

Potential in Drug Development

The biocompatibility and biodegradability of long-chain dicarboxylic acids and the reactivity of the hydrazide group make **Dodecanedihydrazide** an interesting candidate for applications in drug delivery. Hydrazide groups can be used to form covalent bonds with aldehydes or ketones present in drug molecules or carrier systems, forming stable hydrazone linkages.

Dodecanedihydrazide can potentially be used as a crosslinker in the formation of biodegradable hydrogels for the controlled release of therapeutic agents. The degradation of the dodecanedioic acid backbone would lead to the gradual release of the encapsulated drug.

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Figure 3: Conceptual workflow for the use of **Dodecanedihydrazide** in a drug delivery system.

Safety and Handling

Dodecanedihydrazide should be handled in accordance with standard laboratory safety procedures. It is advisable to wear personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

Dodecanedihydrazide is a valuable chemical compound with well-established applications in the polymer industry and promising potential in the field of drug delivery. Its synthesis is straightforward, and its chemical and physical properties are well-suited for its role as a latent curing agent. Further research into its use as a biocompatible and biodegradable crosslinker could open up new avenues for the development of advanced therapeutic systems. This guide

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provides a solid foundation of technical information to support further research and development involving **Dodecanedihydrazide**.

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- 1. spectrabase.com [spectrabase.com]
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